Introduction: The Strategic Value of a Bifunctional Thiophene Building Block

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Compound of Interest

Compound Name:	*4-Bromo-2-(bromomethyl)thiophene*
CAS No.:	*79757-98-5*
Cat. No.:	*B1283080*

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The thiophene heterocycle is a privileged scaffold in medicinal chemistry and materials science, renowned for its unique electronic characteristics and its capacity to serve as a bioisostere for phenyl rings. The strategic introduction of reactive functional groups onto the thiophene core transforms it into a versatile platform for constructing complex molecular architectures. **4-Bromo-2-(bromomethyl)thiophene** is a prime example of such a high-value intermediate. Possessing two distinct and orthogonally reactive bromine-containing moieties, it offers a dual-pronged approach to molecular elaboration. The bromomethyl group acts as a potent electrophile for nucleophilic substitution, while the aryl bromide at the 4-position is an ideal handle for transition metal-catalyzed cross-coupling reactions. This guide provides a comprehensive overview of the commercial availability, synthesis, reactivity, and applications of **4-Bromo-2-(bromomethyl)thiophene**, designed for professionals engaged in chemical synthesis and drug discovery.

Physicochemical Properties and Commercial Availability

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4-Bromo-2-(bromomethyl)thiophene is a solid at room temperature and requires controlled storage conditions to maintain its integrity. Its key properties are summarized below.

Property	Value	References
CAS Number	79757-98-5	[1][2][3]
Molecular Formula	$C_5H_4Br_2S$	[1][2]
Molecular Weight	255.96 g/mol	[1][2]
Appearance	Powder	
Purity	Typically ≥95%	[3][4]
Storage	2-8°C, under inert atmosphere, protected from light	[1]
SMILES	BrCc1cc(Br)cs1	[1]
InChI Key	NANALAOSHGYIEJ-UHFFFAOYSA-N	[4]

This reagent is readily available from a variety of chemical suppliers, catering primarily to the research and development sector. The availability in quantities ranging from milligrams to several grams facilitates its use from initial screening to scale-up studies.

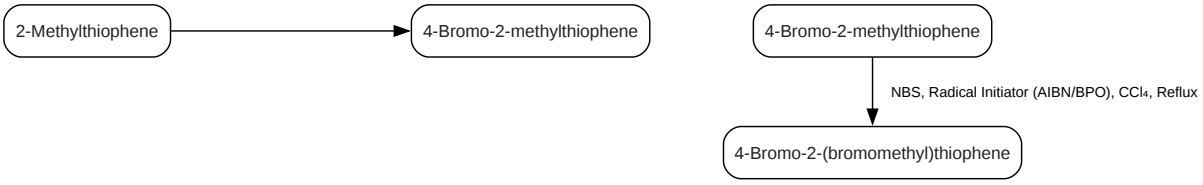
Supplier	Representative Quantities	Purity
Sigma-Aldrich	100 mg, 250 mg, 500 mg, 1 g, 2.5 g, 5 g	Not specified
BLD Pharm	Inquire for bulk	Not specified
Fluorochem (via CymitQuimica)	100 mg, 250 mg, 1 g, 5 g	95+%
Aurum Pharmatech	Inquire for details	Not specified
Apollo Scientific (via Kyberlife)	100 mg	95%

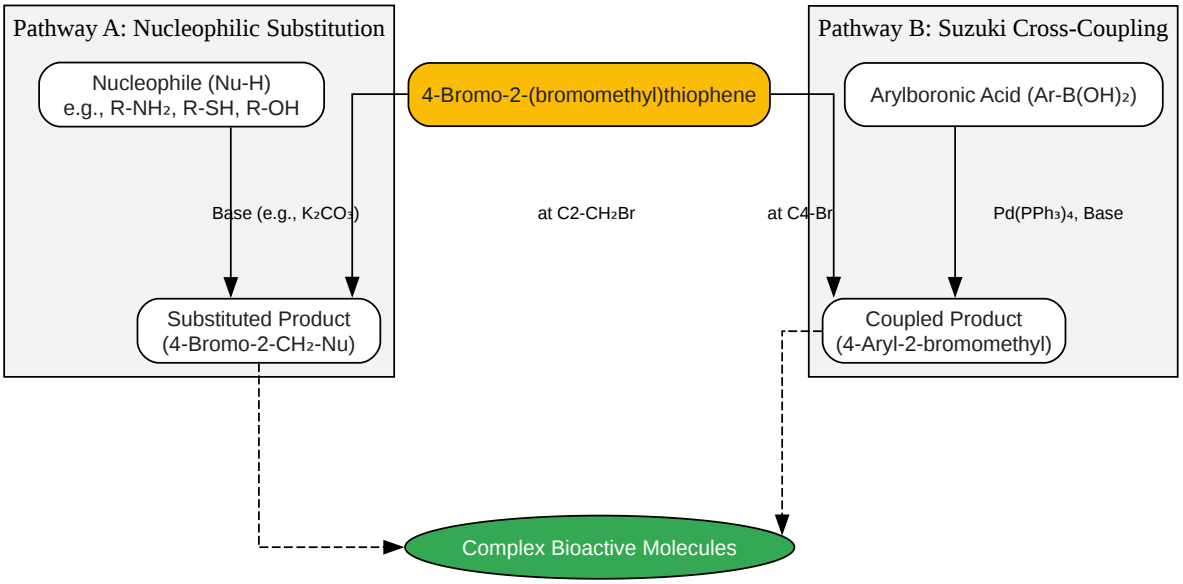
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Synthetic Pathways: Accessing the Core Scaffold

While commercially available, understanding the synthesis of **4-Bromo-2-(bromomethyl)thiophene** provides crucial insights into potential impurities and alternative derivatization strategies. The most logical and established approach involves a two-step sequence starting from 2-methylthiophene: regioselective ring bromination followed by radical-initiated side-chain bromination.

Proposed Synthetic Workflow





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Sources

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- 3. kyberlife.com [kyberlife.com]
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